

Refining protocols for consistent results with Amino-PEG1-C2-acid

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Compound of Interest

Compound Name: Amino-PEG1-C2-acid

Cat. No.: B1664896

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Technical Support Center: Amino-PEG1-C2-acid

Welcome to the technical support center for **Amino-PEG1-C2-acid**. This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance for consistent and successful experimental outcomes. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues you may encounter.

Frequently Asked Questions (FAQs)

Q1: What is **Amino-PEG1-C2-acid** and what are its primary applications?

A1: **Amino-PEG1-C2-acid** is a short, hydrophilic, bifunctional linker molecule. It possesses a primary amine (-NH₂) group and a carboxylic acid (-COOH) group at opposite ends of a short polyethylene glycol (PEG) spacer. This structure makes it an ideal crosslinker for a variety of bioconjugation applications, including:

- **PROTAC® Development:** It is frequently used as a linker to connect a target protein binder and an E3 ligase ligand in Proteolysis Targeting Chimeras (PROTACs).^{[1][2]}
- **Antibody-Drug Conjugates (ADCs):** It can be used to attach cytotoxic drugs to antibodies.^[3]
- **Peptide Synthesis and Modification:** It can be incorporated into peptides to add a flexible, hydrophilic spacer.^{[4][5]}

- Nanoparticle Functionalization: Its functional groups allow for the surface modification of nanoparticles.[6]
- Small Molecule Conjugation: It can be used to link various small molecules for diverse research purposes.[7]

Q2: What are the key chemical properties of **Amino-PEG1-C2-acid**?

A2: The key properties are summarized in the table below.

Property	Value
Molecular Formula	C5H11NO3
Molecular Weight	133.15 g/mol [2]
CAS Number	144942-89-2
Appearance	White to off-white solid
Solubility	Soluble in water and DMF; sparingly soluble in DMSO.[8]

Q3: How should I store and handle **Amino-PEG1-C2-acid**?

A3: To ensure the stability and reactivity of **Amino-PEG1-C2-acid**, it is crucial to follow proper storage and handling procedures.

Condition	Recommendation
Long-term Storage	Store at -20°C, protected from light and moisture.[8]
Short-term Storage	Can be kept at 4°C for short periods.[1]
Handling	Before use, allow the vial to equilibrate to room temperature before opening to prevent moisture condensation, which can lead to hydrolysis. For preparing stock solutions, use anhydrous solvents like DMF or DMSO.

Troubleshooting Guides

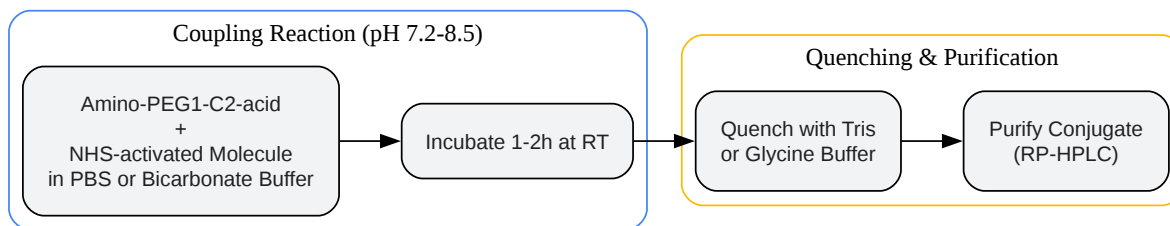
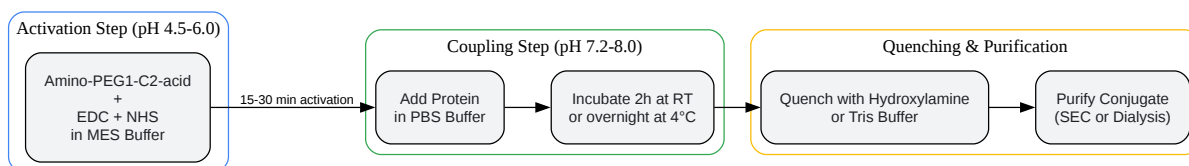
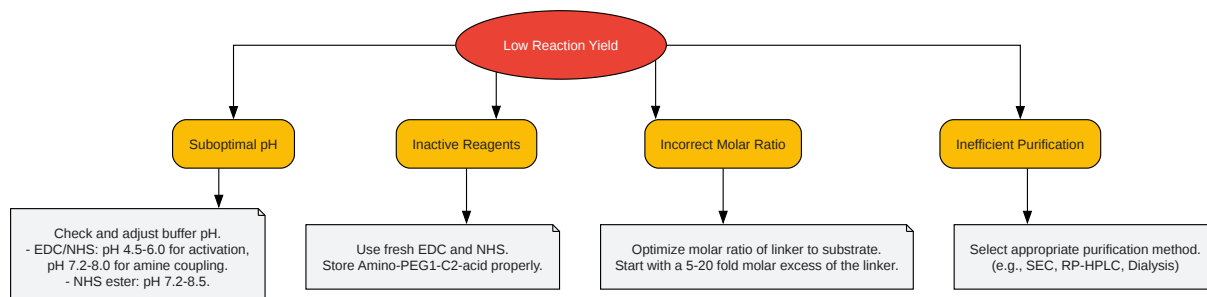
This section addresses common problems encountered during experiments with **Amino-PEG1-C2-acid** in a question-and-answer format.

Low Reaction Yield

Q4: I am experiencing a low yield in my conjugation reaction. What are the potential causes and how can I improve it?

A4: Low reaction yield is a common issue that can stem from several factors. Below is a systematic guide to troubleshooting this problem.

Troubleshooting Low Yield



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